

# Application Notes and Protocols for the Dissolution of SB 239063 in DMSO

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## Compound of Interest

Compound Name: SB 239063

Cat. No.: B1680818

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This document provides detailed guidelines and protocols for the dissolution of **SB 239063** in Dimethyl Sulfoxide (DMSO) for use in various experimental settings. **SB 239063** is a potent and selective p38 mitogen-activated protein kinase (MAPK) inhibitor, and proper preparation of stock solutions is critical for accurate and reproducible experimental results.[\[1\]](#)[\[2\]](#)

## Chemical Properties and Solubility

**SB 239063** is an imidazole-based compound with a molecular weight of approximately 368.4 g/mol.[\[3\]](#) It is known to be a selective inhibitor of p38 $\alpha$  and p38 $\beta$  MAPK isoforms.[\[4\]](#)[\[5\]](#) While it is insoluble in water, it exhibits good solubility in DMSO, a common solvent for in vitro and in vivo studies.[\[4\]](#)[\[6\]](#)

## Quantitative Solubility Data

The reported solubility of **SB 239063** in DMSO varies across different suppliers. It is crucial to consult the manufacturer's product datasheet for batch-specific information. Below is a summary of reported solubility data.

Parameter	Value	Source
Molecular Weight	368.4 g/mol	PubChem[3]
Solubility in DMSO	$\geq 18.4$ mg/mL	APExBIO[6]
3.68 mg/mL (10 mM) with gentle warming		Tocris Bioscience[1]
60 mg/mL (162.86 mM)		Selleck Chemicals[4]
16 mg/mL		Cayman Chemical[7]
100 mM		Hello Bio[8]

Note: The variability in reported solubility may be due to differences in the purity of the compound, the hydration state, and the specific experimental conditions used for solubility testing. It is always recommended to perform a small-scale test to confirm the solubility with your specific batch of **SB 239063** and DMSO.

## Experimental Protocols

## Materials and Equipment

- **SB 239063** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block
- Sonicator (optional)
- Calibrated pipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

# Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a general procedure for preparing a 10 mM stock solution of **SB 239063**. Adjust the calculations accordingly for different desired concentrations.

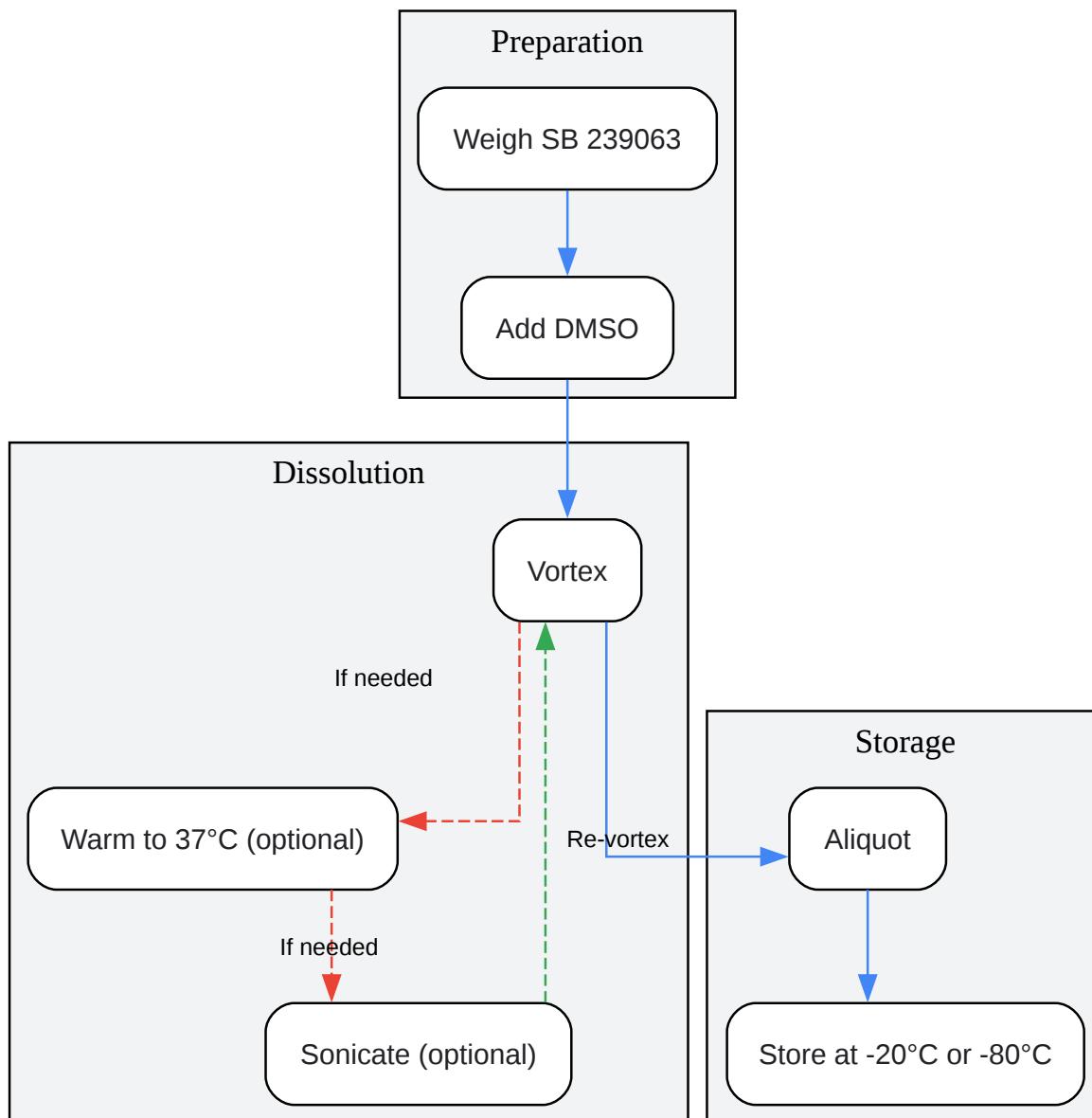
- Calculate the required mass of **SB 239063**:
  - Molecular Weight (MW) of **SB 239063** = 368.4 g/mol
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - Mass (mg) =  $10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 368.4 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.684 \text{ mg}$
- Weighing the Compound:
  - Carefully weigh out 3.684 mg of **SB 239063** powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Adding DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **SB 239063** powder.
- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, gentle warming can be applied. Place the tube in a water bath or heat block set to 37°C for 10 minutes.[\[6\]](#)
  - Intermittently vortex the tube during the warming process.
  - Alternatively, or in addition to warming, the tube can be placed in an ultrasonic bath for a few minutes to aid dissolution.[\[6\]](#)

- Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- Storage:
  - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[4]
  - Store the aliquots at -20°C or -80°C. Under these conditions, the stock solution can be stable for several months to two years.[5][6] Always refer to the manufacturer's recommendation for long-term storage.

## Visualizations

## Experimental Workflow

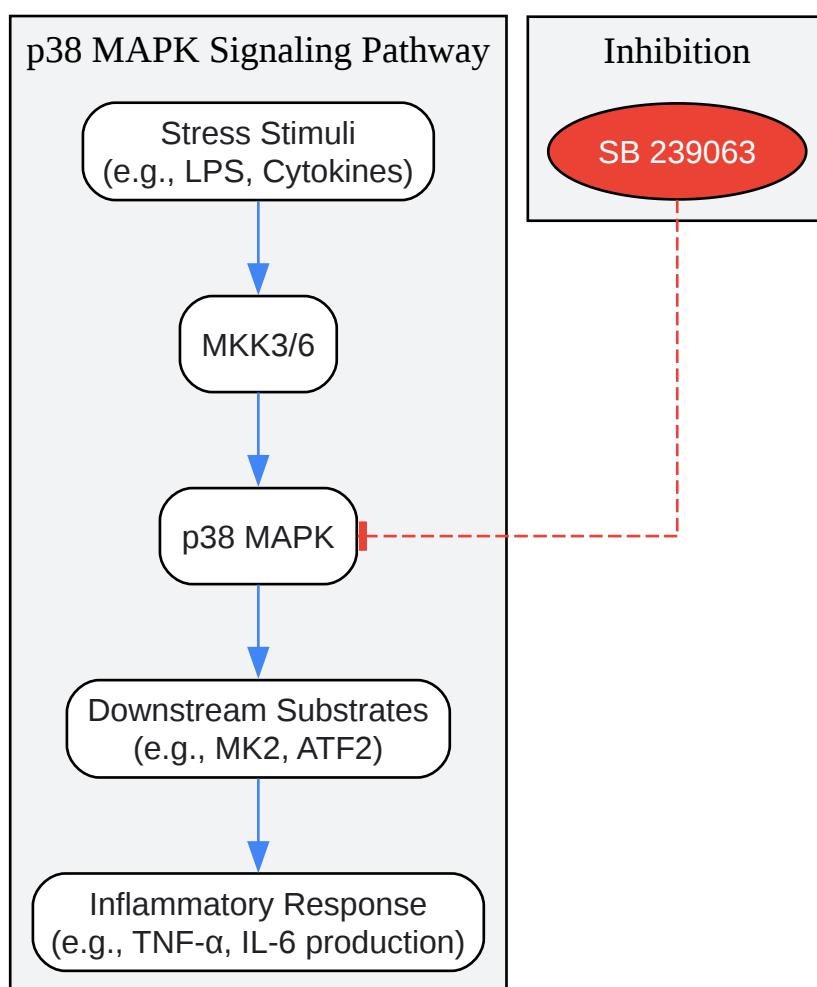
The following diagram illustrates the step-by-step workflow for dissolving **SB 239063** in DMSO.

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Caption: Workflow for dissolving **SB 239063** in DMSO.

## Signaling Pathway

**SB 239063** is a selective inhibitor of the p38 MAPK signaling pathway, which plays a crucial role in the cellular response to stress and in the production of inflammatory cytokines.



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Caption: Inhibition of the p38 MAPK pathway by **SB 239063**.

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## References

- 1. SB 239063 | p38 MAPK | Tocris Bioscience [tocris.com]
- 2. abmole.com [abmole.com]

- 3. SB 239063 | C20H21FN4O2 | CID 5166 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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